

S-(3-Hydroxypropyl) ethanethioate: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-(3-Hydroxypropyl) ethanethioate*

Cat. No.: B2486500

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An In-depth Analysis for Drug Development and Scientific Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive and official Material Safety Data Sheet (MSDS) for **S-(3-Hydroxypropyl) ethanethioate** (CAS No: 64079-26-3 or 115051-66-6) is not readily available in the public domain. The information herein is compiled from available chemical data and safety profiles of structurally related compounds. All personnel handling this chemical should exercise caution and adhere to standard laboratory safety protocols.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **S-(3-Hydroxypropyl) ethanethioate**. The following table summarizes the available information.^[1]
^[2]

Property	Value	Source
CAS Number	64079-26-3; 115051-66-6	-
Molecular Formula	C ₅ H ₁₀ O ₂ S	[1][2]
Molecular Weight	134.20 g/mol	[1][2]
Boiling Point	No data available	[2]
Melting Point	No data available	[1]
Storage Temperature	2-8°C, Sealed in dry conditions	[2]
SMILES Code	CC(SCCCO)=O	[2]

Hazard Identification and Precautionary Measures

Due to the absence of specific toxicological data for **S-(3-Hydroxypropyl) ethanethioate**, a qualitative hazard assessment is based on the functional groups present in the molecule: a thioester and a primary alcohol.

Potential Hazards:

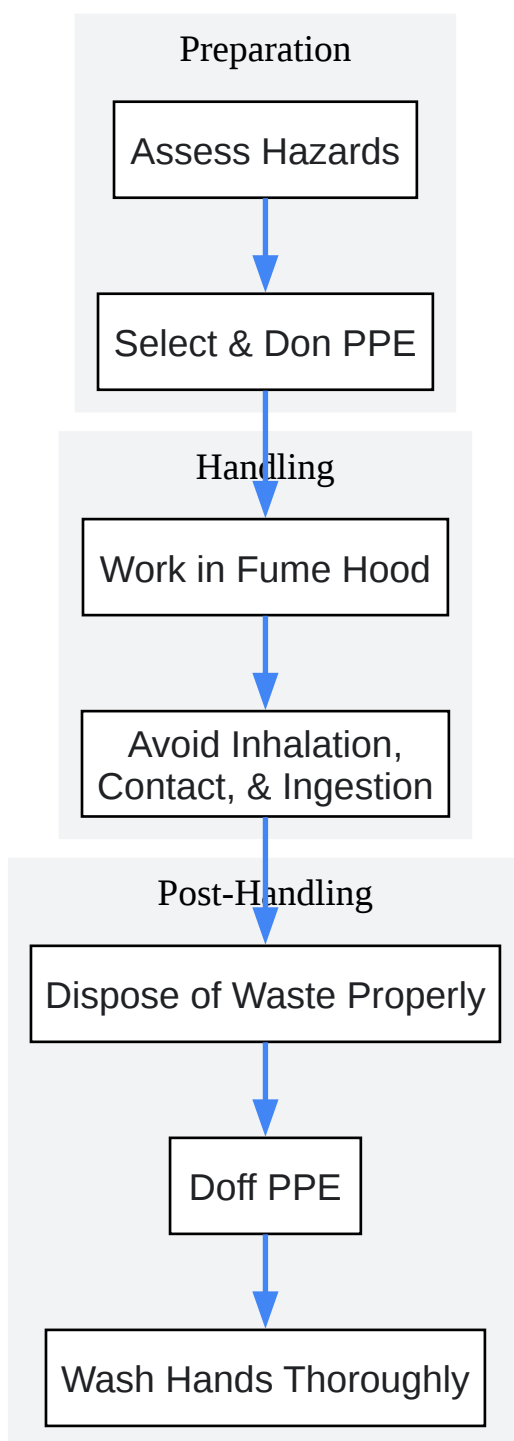
- Eye Irritation: Alcohols and sulfur-containing compounds can be irritating to the eyes.
- Skin Irritation: Prolonged or repeated contact may cause skin irritation.
- Respiratory Tract Irritation: Inhalation of vapors or aerosols may cause respiratory irritation.
- Harmful if Swallowed: Ingestion may be harmful.

Recommended Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. Wear a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

The following diagram illustrates a general workflow for handling potentially hazardous chemicals like **S-(3-Hydroxypropyl) ethanethioate**.



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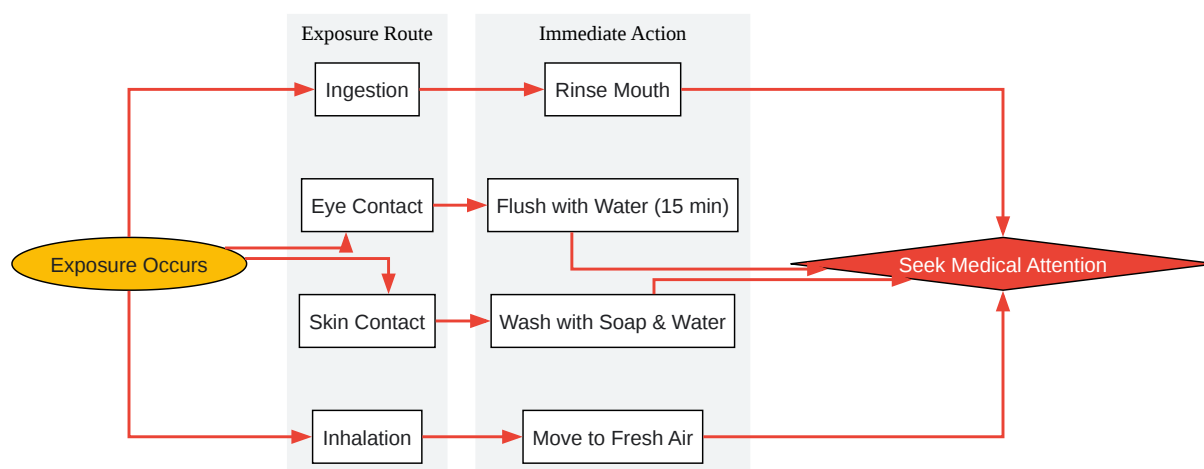
Figure 1: General workflow for handling **S-(3-Hydroxypropyl) ethanethioate**.

First-Aid Measures

In the event of exposure, follow these first-aid measures.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately.

The following diagram outlines the recommended first-aid response to exposure.



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Figure 2: First-aid response flowchart for exposure.

Experimental Protocols for Toxicity Testing

While specific toxicological data for **S-(3-Hydroxypropyl) ethanethioate** is not available, the following are general, standardized experimental protocols that are typically used to assess the toxicity of chemical substances. These are provided for informational purposes to illustrate the methodologies that would be employed to generate a comprehensive safety profile.

Acute Oral Toxicity (OECD Test Guideline 423):

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animals: Typically, rats or mice of a single sex are used.
- Procedure:

- Animals are fasted prior to dosing.
- A single dose of the substance is administered by gavage.
- A stepwise procedure is used with a starting dose, and subsequent doses are adjusted based on the outcome of the previous step.
- Animals are observed for signs of toxicity and mortality for up to 14 days.
- The LD50 is calculated based on the mortality data.

Acute Dermal Toxicity (OECD Test Guideline 402):

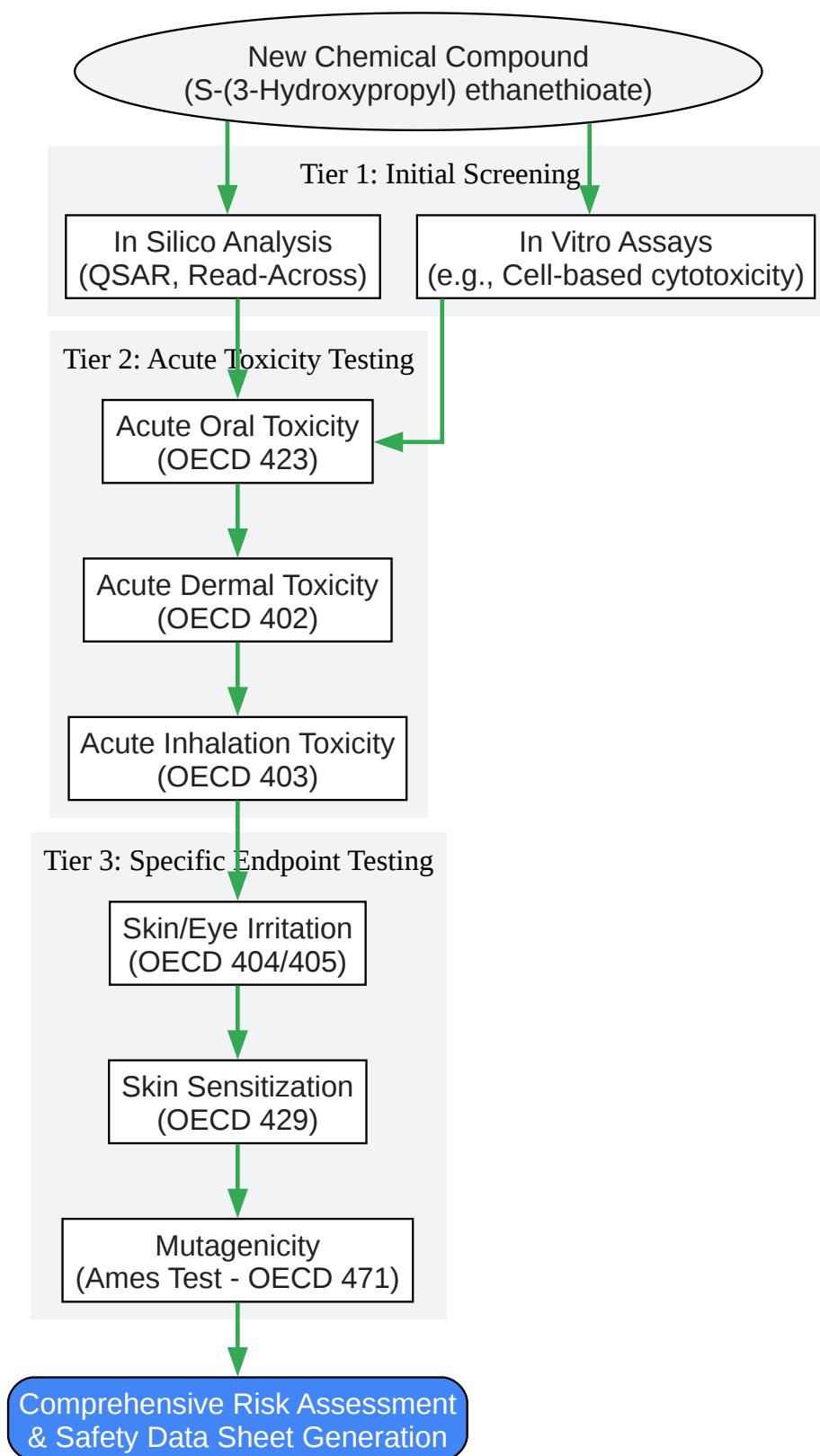
- Objective: To determine the acute toxicity of a substance when applied to the skin.
- Test Animals: Typically, rats, rabbits, or guinea pigs are used.
- Procedure:
 - The fur is clipped from the dorsal area of the trunk of the test animals.
 - The substance is applied to a small area of the skin (approximately 10% of the body surface area) and held in contact with the skin with a porous gauze dressing for 24 hours.
 - Animals are observed for signs of toxicity and mortality for 14 days.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405):

- Objective: To determine the potential for a substance to cause irritation or corrosion to the eyes.
- Test Animals: Typically, albino rabbits are used.
- Procedure:
 - A single dose of the substance is applied into one eye of the test animal. The other eye remains untreated and serves as a control.

- The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess the degree of ocular reaction (corneal opacity, iritis, conjunctival redness, and chemosis).

The logical relationship for assessing chemical safety often follows a tiered approach, starting with in silico and in vitro methods before proceeding to in vivo studies.



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Figure 3: Tiered approach for chemical safety assessment.

Conclusion

While a complete safety profile for **S-(3-Hydroxypropyl) ethanethioate** is not currently available, a precautionary approach based on its chemical structure is warranted. Researchers and drug development professionals should handle this compound with care, utilizing appropriate engineering controls and personal protective equipment. The generation of experimental toxicological data for this compound would be invaluable for a more definitive risk assessment. Until such data is available, treating this compound as potentially hazardous is the most prudent course of action.

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References

- 1. S-(3-Hydroxypropyl) ethanethioate [myskinrecipes.com]
- 2. 115051-66-6|S-(3-Hydroxypropyl) ethanethioate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [S-(3-Hydroxypropyl) ethanethioate: A Technical Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2486500#s-3-hydroxypropyl-ethanethioate-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b2486500#s-3-hydroxypropyl-ethanethioate-material-safety-data-sheet-msds)

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